

# An In-depth Technical Guide to 2,5-Dihydroxybenzaldehyde: Properties, Synthesis, and Applications

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## Compound of Interest

Compound Name: *2,5-Dihydroxy-3,4-dimethyl-benzaldehyde*

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A Note to the Reader: Initial research for the requested topic, **2,5-Dihydroxy-3,4-dimethyl-benzaldehyde**, revealed a significant lack of publicly available scientific literature, spectral data, and established synthesis protocols for this specific compound. To provide a comprehensive and scientifically accurate technical guide as requested, the scope of this document has been focused on the closely related and well-documented parent compound, 2,5-Dihydroxybenzaldehyde. This molecule shares the core dihydroxybenzaldehyde scaffold and offers a wealth of established data for a thorough technical review.

## Introduction

2,5-Dihydroxybenzaldehyde, also known by its trivial name Gentisaldehyde, is an organic compound of significant interest in synthetic chemistry and drug discovery.<sup>[1][2]</sup> Structurally, it is a benzaldehyde molecule substituted with two hydroxyl groups at positions 2 and 5 of the benzene ring.<sup>[1]</sup> This substitution pattern imparts a unique reactivity profile, making it a versatile precursor for a wide range of more complex molecules.<sup>[2][3]</sup>

This compound is not merely a synthetic curiosity; it is a naturally occurring phenol found in the heartwood of *Pseudolarix amabilis* and is known to be a metabolite in various microorganisms, including *Penicillium griseofulvum*.<sup>[1][4]</sup> Its presence in nature is often associated with its inherent biological activities, such as antimicrobial and antioxidant properties.<sup>[5][6]</sup>

This guide provides a detailed exploration of the chemical and physical properties of 2,5-Dihydroxybenzaldehyde, established protocols for its synthesis, and a discussion of its applications, particularly in the fields of medicinal chemistry and materials science. It is intended for researchers, scientists, and professionals in drug development seeking a comprehensive understanding of this valuable chemical building block.

## Chemical Structure and Properties

The chemical behavior of 2,5-Dihydroxybenzaldehyde is dictated by the interplay of its three functional groups: the aldehyde, the C2-hydroxyl, and the C5-hydroxyl. The ortho-hydroxyl group can form an intramolecular hydrogen bond with the aldehyde's carbonyl oxygen, influencing its reactivity and spectroscopic properties.

Caption: Chemical structure of 2,5-Dihydroxybenzaldehyde (Gentisaldehyde).

## Physicochemical Properties

2,5-Dihydroxybenzaldehyde is typically a yellow to khaki-green crystalline powder.<sup>[1]</sup> It is soluble in water and polar organic solvents.<sup>[5][7]</sup> A summary of its key physicochemical properties is presented in Table 1.

Property	Value	Reference(s)
CAS Number	1194-98-5	[4][8]
Molecular Formula	C <sub>7</sub> H <sub>6</sub> O <sub>3</sub>	[4][6]
Molecular Weight	138.12 g/mol	[4][9]
Appearance	Yellow to khaki-green crystalline powder	[1]
Melting Point	97-99 °C	[1][5]
Boiling Point	~213.5 °C (rough estimate)	[5]
Solubility	Soluble in water (13.8 g/L)	[5][7]
pKa	9.3 (estimated)	[9]
LogP	0.54	[4]

## Spectroscopic Data

The structural features of 2,5-Dihydroxybenzaldehyde give rise to characteristic spectroscopic signatures:

- <sup>1</sup>H NMR (DMSO-d<sub>6</sub>, 400 MHz): Key signals include the aldehyde proton (~10.19 ppm), two hydroxyl protons (~10.04 and ~9.18 ppm), and three aromatic protons in the range of 6.85-7.00 ppm.[5]
- <sup>13</sup>C NMR (DMSO-d<sub>6</sub>, 100 MHz): The spectrum shows a characteristic peak for the aldehyde carbon at ~191.5 ppm. The aromatic carbons attached to the hydroxyl groups appear at ~154.0 ppm (C2) and ~150.1 ppm (C5), with other aromatic carbons appearing between 112.8 and 124.6 ppm.[5][10]
- FT-IR (KBr): The infrared spectrum displays a broad O-H stretching band for the phenolic hydroxyl groups around 3200-3400 cm<sup>-1</sup>. A strong C=O stretching vibration for the aldehyde is observed at approximately 1650 cm<sup>-1</sup>. C-H stretching bands for the aldehyde are also visible around 2877 and 2730 cm<sup>-1</sup>. [5]

- Mass Spectrometry (EI): The electron ionization mass spectrum shows the molecular ion peak (M<sup>+</sup>) at an m/z of 138.[5][8]

## Synthesis Protocols

Several methods for the synthesis of 2,5-Dihydroxybenzaldehyde have been reported. One common approach involves the formylation of a hydroquinone derivative. A modern, efficient method utilizes microwave-assisted ortho-formylation of a phenol derivative.[5] Another established route proceeds via a Grignard reaction followed by demethylation.[11]

### Protocol: Microwave-Assisted Ortho-Formylation

This protocol describes a regioselective one-pot synthesis from a phenol derivative using paraformaldehyde in the presence of a nanocrystalline MgO catalyst under solvent-free microwave irradiation.[5]

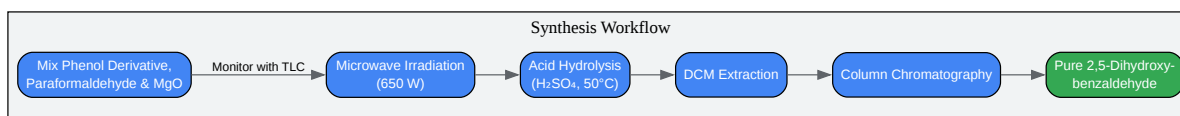
#### Step-by-Step Methodology:

- **Reactant Mixture:** In a suitable reaction vessel, combine the phenol derivative (12 mmol), dry paraformaldehyde (80 mmol), and nanocrystalline MgO (2.5 mmol, 0.1 g).
- **Microwave Irradiation:** Subject the mixture to microwave irradiation at a power of 650 W. The progress of the reaction should be monitored by Thin Layer Chromatography (TLC) using a mobile phase of n-hexane:ethyl acetate (8:2).
- **Hydrolysis:** Upon completion, add 100 mL of 15% (w/w) sulfuric acid to the reaction mixture and heat at 50 °C for 15 minutes. This step hydrolyzes the intermediate to yield the aldehyde.
- **Extraction:** Cool the reaction mixture to room temperature. Extract the product into dichloromethane (2 x 50 mL).
- **Drying and Concentration:** Dry the combined organic layers over anhydrous magnesium sulfate. Filter the mixture and evaporate the solvent under reduced pressure to obtain the crude product.

- Purification: Purify the crude product by column chromatography on silica gel, eluting with a gradient of n-hexane:ethyl acetate (from 95:5 to 70:30) to yield pure 2,5-Dihydroxybenzaldehyde.[5]

Causality Behind Experimental Choices:

- Microwave Irradiation: This technique significantly accelerates the reaction rate compared to conventional heating, often leading to higher yields and cleaner reactions in a shorter time.
- Nanocrystalline MgO: This acts as a solid base catalyst, facilitating the ortho-formylation reaction. Its high surface area enhances its catalytic efficiency.
- Solvent-Free Conditions: This approach aligns with the principles of green chemistry by reducing volatile organic waste.



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Caption: Workflow for the microwave-assisted synthesis of 2,5-Dihydroxybenzaldehyde.

## Applications in Research and Drug Development

The unique arrangement of functional groups in 2,5-Dihydroxybenzaldehyde makes it a valuable starting material for synthesizing a diverse range of compounds with significant biological and material properties.[2][7]

## Pharmaceutical Intermediates

2,5-Dihydroxybenzaldehyde is a key building block for various pharmaceutical intermediates.[2] Its derivatives have shown potential as anticancer, antimicrobial, and anti-inflammatory agents.[2][5]

- **Tyrosine Kinase Inhibition:** The parent compound itself has been identified as a tyrosine kinase inhibitor.[1][12] Tyrosine kinases are critical enzymes in cell signaling pathways, and their dysregulation is a known factor in many cancers, making this compound a lead structure for anticancer drug development.[2]
- **Antimicrobial Activity:** Gentsaldehyde exhibits antimicrobial properties, notably inhibiting the growth of *Mycobacterium avium* and showing activity against strains of *Staphylococcus aureus*. [5] This makes it a target for the development of new antiseptic and antibiotic agents.
- **Schiff Base Derivatives:** The aldehyde group readily undergoes condensation reactions with primary amines to form Schiff bases.[2][3] These derivatives often possess a broad spectrum of biological activities and are widely studied in medicinal chemistry.[2]

## Dyes and Polymers

The electron-rich aromatic system and reactive functional groups of 2,5-Dihydroxybenzaldehyde make it an excellent precursor for dyes and high-performance polymers.[3]

- **Fluorescent Dyes:** Condensation with primary amines can produce Schiff base dyes with extended conjugation, which are often fluorescent. These can be developed into fluorescent probes for detecting metal ions or for use in bio-imaging.[3]
- **Polymer Synthesis:** The difunctional nature of the molecule allows it to be used as a monomer in polycondensation reactions to create polymers like polyimines, which can exhibit high thermal stability and interesting optoelectronic properties.[3]

## Safety and Handling

2,5-Dihydroxybenzaldehyde is considered a hazardous chemical and requires careful handling. [13]

- **Hazards:** It is known to cause skin irritation, serious eye irritation, and may cause respiratory irritation.[4][13] It may also cause an allergic skin reaction.[4][14]
- **Handling:** Use in a well-ventilated area, and wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.[13] Avoid breathing dust and prevent

contact with skin and eyes.[7][13]

- Storage: The compound is sensitive to air and should be stored under an inert atmosphere in a tightly sealed container in a cool, dry place.[7][15]

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